

# Essential Safety and Operational Guidance for Handling Paromomycin

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## Compound of Interest

Compound Name: *Paromomycin*

Cat. No.: *B10761310*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of **Paromomycin** is paramount. This document provides immediate, essential safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment

**Paromomycin** sulfate presents several hazards that necessitate the use of appropriate personal protective equipment (PPE). It is harmful if swallowed, toxic in contact with skin or if inhaled, and can cause skin and serious eye irritation.[1][2] Additionally, it may cause respiratory irritation and is suspected of damaging fertility or the unborn child.[1][2] As a combustible solid, it can also form explosive dust mixtures in the air.[3]

A comprehensive PPE strategy is crucial for mitigating these risks. The following table summarizes the recommended protective equipment.

PPE Category	Recommended Equipment	Rationale
Eye Protection	Safety glasses with side shields, chemical goggles, or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation. An eye wash station should be readily accessible.
Hand Protection	Nitrile, PVC, neoprene, or rubber gloves.	Prevents skin contact, as Paromomycin is toxic upon dermal absorption. Double gloving may be considered for enhanced protection.
Skin Protection	Lab coat and protective clothing made of materials like cotton, rubber, PVC, or viton. Protective shoe covers are also recommended.	Provides a barrier against accidental skin exposure.
Respiratory Protection	A dust respirator or a self-contained breathing apparatus.	Essential when there is a risk of inhaling dust, especially in poorly ventilated areas or during spill clean-up.

## Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure and maintain the integrity of **Paromomycin**.

Handling:

- **Ventilation:** Always handle **Paromomycin** in a well-ventilated area. The use of local exhaust ventilation is strongly recommended to control airborne dust.
- **Avoid Contact:** All personal contact, including inhalation of dust and direct contact with skin and eyes, should be strictly avoided.

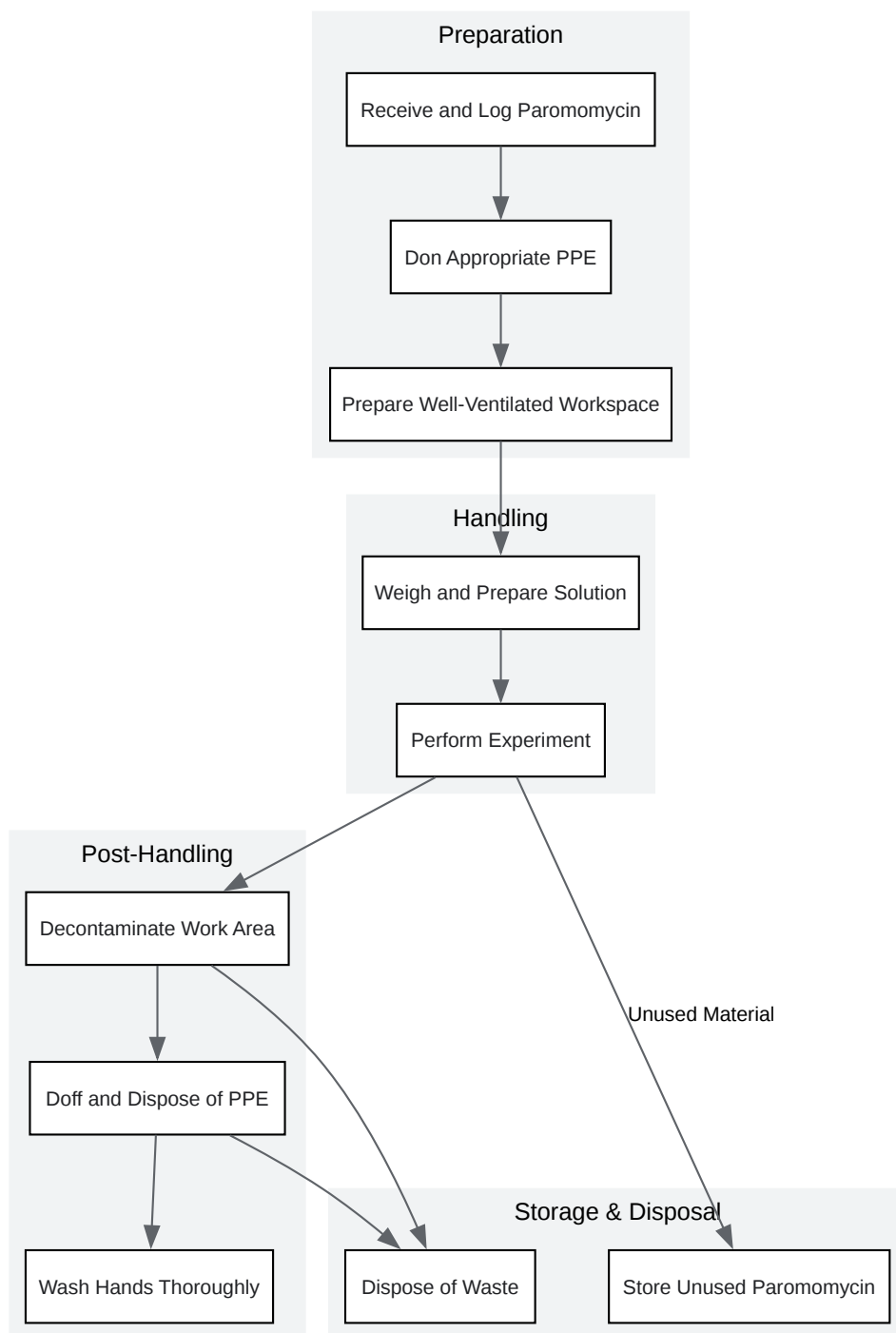
- Dust Prevention: Take measures to prevent the generation of dust during handling and weighing.

Storage:

- Containers: Store in the original, tightly sealed containers. Suitable materials include glass, polyethylene, or polypropylene.
- Conditions: Maintain a controlled room temperature between 20°C and 25°C (68°F and 77°F) and protect from moisture.

The following workflow outlines the standard operating procedure for handling **Paromomycin** from receipt to disposal.

## Standard Operating Procedure for Paromomycin Handling

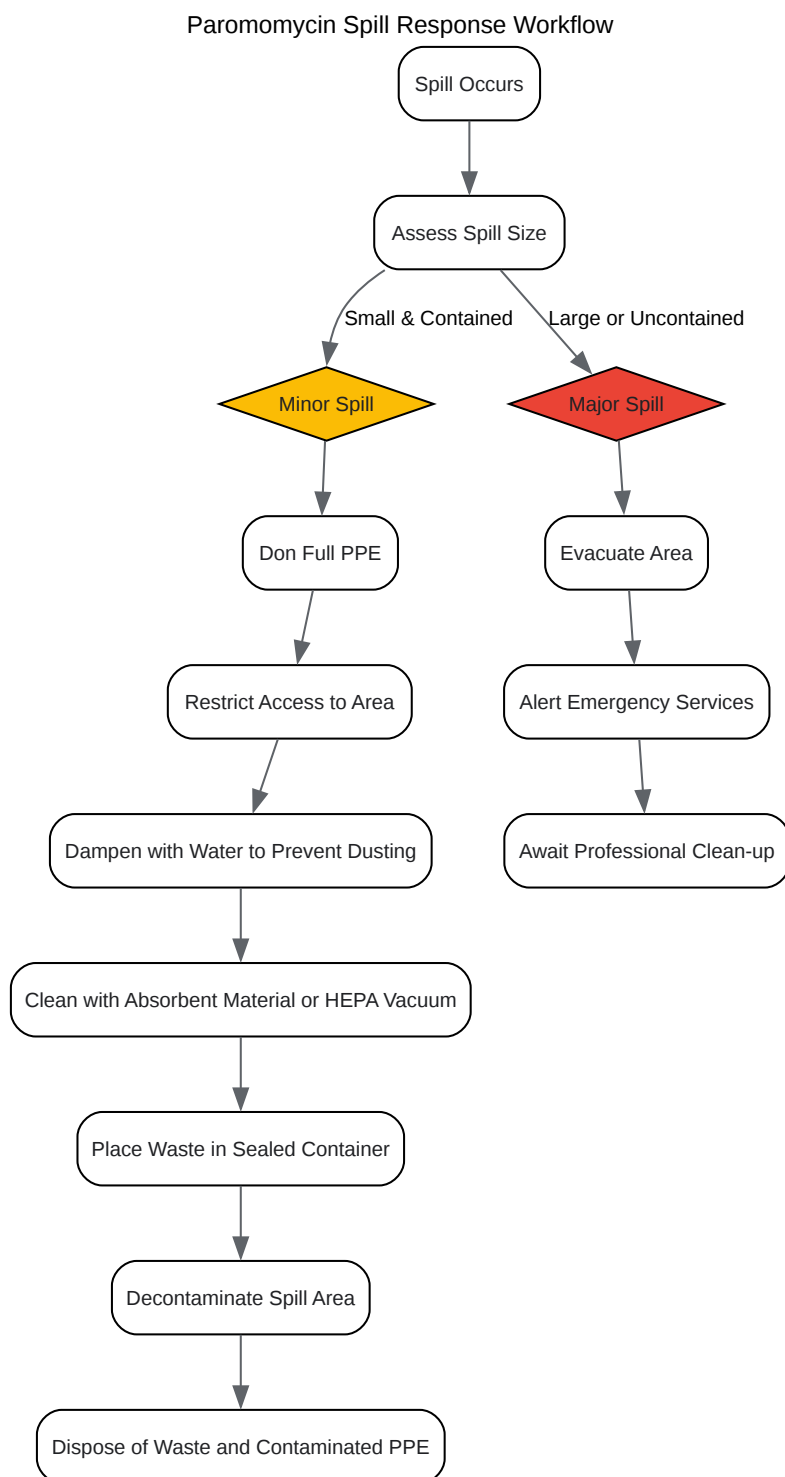
[Click to download full resolution via product page](#)Standard Operating Procedure for **Paromomycin** Handling

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

Emergency Situation	Immediate Actions
Minor Spill	Evacuate non-essential personnel. Wearing full PPE, clean up the spill immediately using dry procedures. Dampen the spilled powder with water to prevent dusting before sweeping. Collect the material in a sealed container for proper disposal.
Major Spill	Evacuate the area immediately and alert emergency responders.
Inhalation	Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation persists.
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.
Fire	Use a dry chemical, carbon dioxide, foam, or water spray extinguisher. A solid stream of water may be ineffective. Firefighters should wear a self-contained breathing apparatus and full protective gear.

The logical workflow for responding to a **Paromomycin** spill is detailed in the diagram below.



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## Paromomycin Spill Response Workflow

## Disposal Plan

Proper disposal of **Paromomycin** and associated waste is essential to prevent environmental contamination and potential harm.

- **Laboratory Waste:** Waste containing **Paromomycin** should be treated as chemical waste. Stock solutions are considered hazardous chemical waste and must be disposed of according to institutional and local regulations.
- **Unused or Expired Product:** The preferred method of disposal for unused or expired **Paromomycin** is through a certified drug take-back program.
- **Disposal in Trash** (if no take-back program is available):
  - Do not crush tablets or capsules.
  - Mix the medicine with an unpalatable substance such as dirt, cat litter, or used coffee grounds.
  - Place the mixture in a sealed plastic bag.
  - Dispose of the sealed bag in the household trash.

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